

Introduction: A Versatile Chiral Building Block for Modern Drug Discovery

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Compound of Interest

Compound Name: *tert-Butyl (R)-((1,4-dioxan-2-yl)methyl)carbamate*

Cat. No.: B8135920

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tert-Butyl (R)-((1,4-dioxan-2-yl)methyl)carbamate (CAS No. 2682097-66-9) is a chiral synthetic building block of increasing importance in medicinal chemistry and drug development. [1][2] Its structure uniquely combines three key features: a stereochemically defined center, a 1,4-dioxane ring system, and a tert-butoxycarbonyl (Boc) protected amine. This combination makes it a valuable intermediate for introducing a chiral dioxane moiety into complex molecular architectures.

The 1,4-dioxane ring is a prevalent scaffold in numerous pharmaceuticals, often serving as a metabolically stable and lipophilic replacement for other cyclic systems or as a key element for receptor interaction. [3][4] The Boc protecting group is one of the most widely used protecting groups for amines in organic synthesis due to its stability in a variety of reaction conditions and its straightforward removal under mild acidic conditions. [5][6] The specific (R)-stereochemistry of this compound allows for enantioselective synthesis, a critical aspect in the development of modern therapeutics where a single enantiomer is often responsible for the desired pharmacological activity.

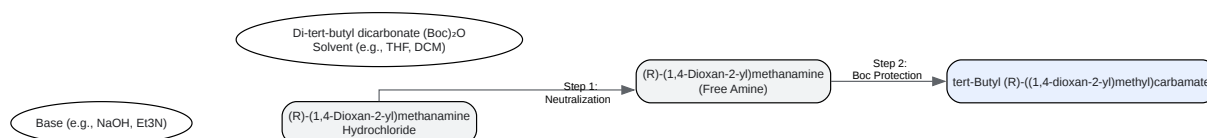
This technical guide provides a comprehensive overview of **tert-butyl (R)-((1,4-dioxan-2-yl)methyl)carbamate**, including a proposed synthetic pathway with a detailed experimental

protocol, predicted physicochemical properties, and a discussion of its potential applications in the field of drug discovery.

Proposed Synthesis and Reaction Mechanism

While specific literature detailing the synthesis of **tert-butyl (R)-((1,4-dioxan-2-yl)methyl)carbamate** is not readily available, a highly plausible and efficient synthetic route can be devised based on well-established chemical principles. The proposed synthesis starts from the commercially available precursor, (R)-(1,4-dioxan-2-yl)methanamine hydrochloride.[7] The synthesis involves a two-step process: neutralization of the amine hydrochloride salt followed by the protection of the resulting primary amine with a Boc group using di-tert-butyl dicarbonate (Boc₂O).

Synthetic Workflow



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Caption: Proposed two-step synthesis of the title compound.

Mechanism of Boc Protection

The N-tert-butoxycarbonylation of the primary amine proceeds through a nucleophilic acyl substitution mechanism. The nitrogen atom of the amine acts as a nucleophile, attacking one of the electrophilic carbonyl carbons of di-tert-butyl dicarbonate. This addition is followed by the collapse of the tetrahedral intermediate, leading to the departure of a tert-butyl carbonate anion. This unstable anion rapidly decomposes into gaseous carbon dioxide and a tert-butoxide anion, which then deprotonates the newly formed carbamate to yield the final product and tert-butanol. The formation of the highly stable CO₂ gas drives the reaction to completion.[5][8]

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Sources

- [1. tert-Butyl \(R\)-\(\(1,4-dioxan-2-yl\)methyl\)carbamate \[cymitquimica.com\]](#)
- [2. 2682097-66-9|tert-Butyl \(R\)-\(\(1,4-dioxan-2-yl\)methyl\)carbamate|BLD Pharm \[bldpharm.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. 1,4-Dioxane enhances properties and biocompatibility of polyanionic collagen for tissue engineering applications - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. Boc Protecting Group for Amines - Chemistry Steps \[chemistrysteps.com\]](#)
- [7. \(R\)-\(1,4-Dioxan-2-yl\)methanamine hydrochloride | C5H12ClNO2 | CID 86811255 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. jk-sci.com \[jk-sci.com\]](#)
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